

# An In-depth Technical Guide to the Physical Properties of 3-Bromothioanisole

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## Compound of Interest

Compound Name: 3-Bromothioanisole

Cat. No.: B020505

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This guide serves as a comprehensive technical resource for researchers, scientists, and professionals in drug development on the physical and chemical properties of **3-Bromothioanisole**. The information presented herein is curated to provide not only foundational data but also practical insights into its synthesis, purification, and handling.

## Introduction to 3-Bromothioanisole

**3-Bromothioanisole**, with the CAS number 33733-73-2, is an organic compound featuring a bromine atom and a thioether functional group attached to a benzene ring at the meta position relative to each other.<sup>[1]</sup> This structural arrangement makes it a versatile intermediate in organic synthesis, particularly in the construction of complex molecules for pharmaceuticals and advanced materials.<sup>[2]</sup> Its utility is prominent in organometallic reactions such as Suzuki-Miyaura coupling and Buchwald-Hartwig amination, which are fundamental for creating carbon-carbon and carbon-heteroatom bonds.<sup>[2]</sup> This compound is typically a colorless to pale yellow liquid with a distinct odor.<sup>[1][3]</sup>

### Key Identifiers:

- Chemical Name: 1-Bromo-3-(methylthio)benzene<sup>[4]</sup>
- Synonyms: m-Bromothioanisole, 3-Bromophenyl methyl sulfide<sup>[5][6]</sup>
- Molecular Formula: C<sub>7</sub>H<sub>7</sub>BrS<sup>[5]</sup>

- Molecular Weight: 203.10 g/mol [\[7\]](#)

## Core Physical and Chemical Properties

A summary of the key physical and chemical properties of **3-Bromothioanisole** is presented in the table below. This data is essential for its application in experimental design and process development.

Property	Value	Source(s)
Appearance	Clear, colorless to pale yellow or pale orange liquid	<a href="#">[3]</a> <a href="#">[8]</a>
Molecular Weight	203.10 g/mol	<a href="#">[7]</a> <a href="#">[9]</a>
Density	1.51 g/mL at 25 °C	<a href="#">[3]</a> <a href="#">[5]</a> <a href="#">[6]</a>
Boiling Point	124-125 °C at 10 mmHg	<a href="#">[3]</a> <a href="#">[5]</a> <a href="#">[6]</a>
Melting Point	18-20 °C	<a href="#">[3]</a>
Refractive Index	n <sub>20/D</sub> 1.628	<a href="#">[3]</a> <a href="#">[5]</a> <a href="#">[6]</a>
Flash Point	>110 °C (>230 °F) - closed cup	<a href="#">[3]</a> <a href="#">[5]</a>
Solubility	Soluble in organic solvents such as chloroform and ethyl acetate; limited solubility in water.	<a href="#">[1]</a> <a href="#">[6]</a>
Vapor Pressure	0.007 mmHg at 25 °C	<a href="#">[3]</a>

## Synthesis and Purification of 3-Bromothioanisole

The synthesis of **3-Bromothioanisole** can be achieved through various methods. A common approach involves the reaction of a brominated precursor with a methylthiolating agent. The causality behind the experimental choices lies in the reactivity of the starting materials and the stability of the desired product.

## Experimental Protocol: Synthesis from 3-Bromophenylboronic Acid

A representative method for the synthesis of **3-Bromothioanisole** involves the reaction of 3-bromophenylboronic acid with dimethyl disulfide.[6]

### Step-by-Step Methodology:

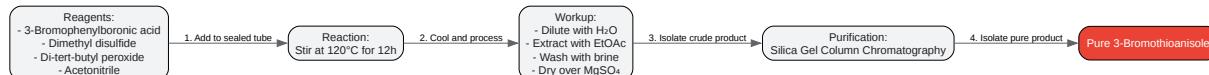
- To a sealed tube, add 3-bromophenylboronic acid (1.0 mmol), dimethyl disulfide (2.0 mmol), di-tert-butyl peroxide (DTBP, 3.0 mmol), and acetonitrile (CH<sub>3</sub>CN, 2.0 mL).[6]
- The reaction mixture is then stirred at 120 °C for 12 hours in the air.[6]
- Upon completion, the reaction is cooled to room temperature.[6]
- The mixture is diluted with deionized water (5 mL) and extracted with ethyl acetate (EtOAc, 4 x 10 mL).[6]
- The organic phases are combined, washed with saturated saline (3 x 10 mL), and dried over anhydrous magnesium sulfate (MgSO<sub>4</sub>).[6]
- The solvent is removed under reduced pressure to yield the crude product.[6]

## Purification Protocol: Silica Gel Column Chromatography

The crude **3-Bromothioanisole** is purified by silica gel column chromatography.[6]

- The crude product is loaded onto a silica gel column.
- Elution is performed using a mixture of ethyl acetate and hexane, with a gradient of ethyl acetate (v/v = 1:100 to 1:30).[6]
- Fractions are collected and analyzed (e.g., by TLC) to identify those containing the pure product.
- The solvent from the combined pure fractions is evaporated to yield purified **3-Bromothioanisole**.[6]

## Synthesis Workflow Diagram



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Caption: Synthesis workflow for **3-Bromothioanisole**.

## Spectroscopic Analysis

The characterization of **3-Bromothioanisole** is typically performed using standard spectroscopic techniques.

- Nuclear Magnetic Resonance (NMR) Spectroscopy:  $^1\text{H}$  and  $^{13}\text{C}$  NMR are used to confirm the structure of the molecule. Spectral data can be found in databases such as SpectraBase.[7]
- Infrared (IR) Spectroscopy: IR spectroscopy provides information about the functional groups present in the molecule.[7][10]
- Mass Spectrometry (MS): Mass spectrometry is used to determine the molecular weight and fragmentation pattern of the compound.[7]

## Safety and Handling

**3-Bromothioanisole** is an irritant and requires careful handling to avoid exposure.

- Hazard Statements: Causes skin irritation, serious eye irritation, and may cause respiratory irritation.[3][7]
- Precautionary Measures:
  - Avoid breathing vapor.[3]
  - Avoid contact with skin and eyes.[3]

- Wear suitable personal protective equipment (PPE), including gloves, eye shields, and a respirator.[3]
- In case of contact with eyes, rinse immediately with plenty of water and seek medical advice.[3]
- Storage: Keep in a dark place under an inert atmosphere at room temperature.[3][6] It is classified as a combustible liquid.

## References

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